

coconut oil fatty amine ethoxylation

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Compound Focus: POE (5) coco amine

CAS No.: 61791-14-8

Cat. No.: S1817540

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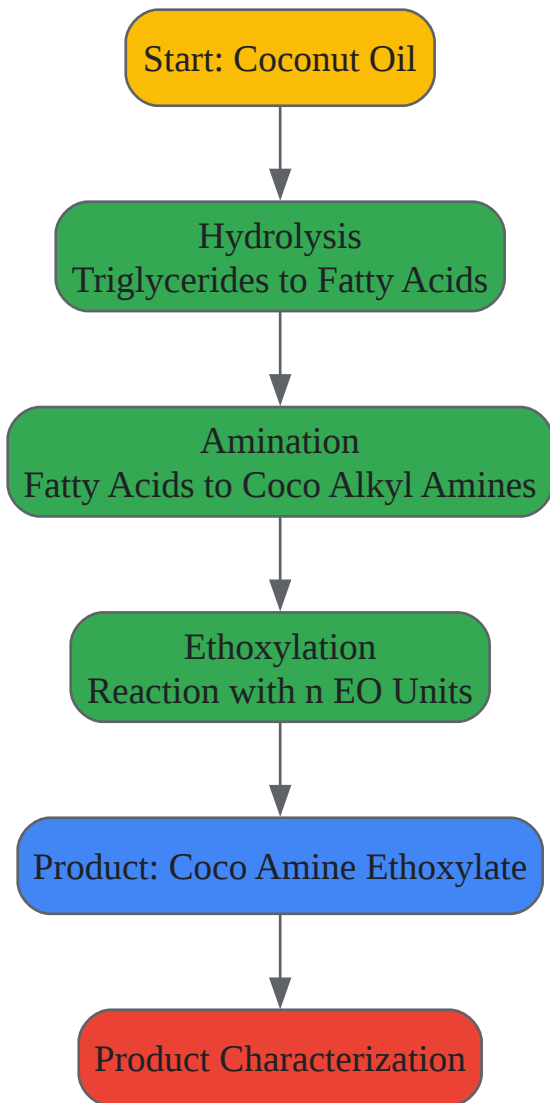
Chemical Process and Core Chemistry

Fatty amine ethoxylation is a chemical process where ethylene oxide (EO) reacts with fatty amines derived from coconut oil to produce **coco amine ethoxylates** [1]. The fatty amine substrate is itself produced from coconut oil, which is first hydrolyzed to yield fatty acids, and then these acids are converted into amines [2].

The general reaction proceeds as follows: **Fatty Amine + n Ethylene Oxide \rightarrow Ethoxylated Fatty Amine**

The value of n (the average number of EO units added) defines the product's properties and its Hydrophile-Lipophile Balance (HLB). A lower EO number results in a more oil-soluble (lipophilic) product, while a higher EO number increases water solubility (hydrophilicity) [1]. The "PEG-2 Cocamine" nomenclature indicates an average of two ethylene oxide units per molecule [2].

The following diagram illustrates the primary workflow for the synthesis and analysis of these compounds.



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Analytical Characterization Methods

Accurate characterization of the molecular weight and degree of ethoxylation is critical, as these parameters directly determine performance. The table below summarizes established analytical methods, with **Normal-phase HPLC** and **MALDI-TOF Mass Spectrometry** considered the most accurate [3].

Method	Key Principle	Utility & Notes
Normal-Phase HPLC	Separates ethoxylated amines by polarity of the polyoxyethylene chain [3].	Determines molecular weight and EO distribution with high accuracy; minimal interference from PEG [3].
MALDI-TOF Mass Spectrometry	Measures ion mass-to-charge ratio for direct molecular weight determination [3].	Provides precise molecular weight and EO distribution; no PEG interference [3].
Reversed-Phase HPLC	Separates by hydrophobicity of the fatty chain [3].	Quantifies concentrations of fatty homologs and any free Polyethylene Glycols (PEG) [3].
Proton NMR	Analyzes magnetic properties of atomic nuclei in the molecule [3].	PEG impurities can interfere with the accuracy of molecular weight determination [3].
Neutralization Equivalent / Hydroxyl Value	Classical wet chemistry methods for functional group analysis [3].	Results can be skewed by the presence of PEG byproducts [3].

Technical and Market Data

The properties and applications of coco amine ethoxylates are segmented based on their degree of ethoxylation. The global market is projected to grow, driven by demand in various industries [4].

Table 1: Product Segmentation and Typical Uses

Segment	Description	Common Applications
Low Ethoxylation	Products with a lower average number of EO units [4].	Often used as precursors for cationic surfactants and in industrial emulsification [4].
High Ethoxylation	Products with a higher average number of EO units; the larger market segment [4].	Used where higher water solubility is needed, such as in personal care products and textile processing [4].

Table 2: Key Application Sectors and Functions

Application Sector	Primary Function of Coco Amine Ethoxylate
Personal Care	Acts as an emulsifier in shampoos, conditioners, and skin care products; provides foaming and conditioning properties [4] [2].
Textile Industry	Serves as a dyeing assistant, emulsifier, and softener in fabric processing [4].
Agriculture	Used as an emulsifier and surfactant in pesticide and crop protection formulations [4].
Oil & Gas	Functions as an emulsifier in drilling fluids and oil recovery operations [4].
Water Treatment	Acts as a dispersant and surfactant [4].
Cleaning & Detergents	Serves as a solubilizer and cleaning agent in hard-surface cleaners [5].

Key Insights for Research and Development

- **Focus on Green Innovation:** The market shows a strong trend toward sustainable chemistry, with efforts focused on developing **biodegradable and non-toxic formulations** and refining production processes to reduce environmental impact [4].
- **Customization is Key:** There is a paradigm shift from generic, bulk products toward **customized formulations** tailored for specific industrial and consumer applications, enabling manufacturers to meet diverse market needs [4].
- **Addressing Analytical Challenges:** Traditional methods like NMR and hydroxyl value can be compromised by PEG impurities. For definitive characterization, **Normal-phase HPLC and MALDI-TOF MS** are the recommended techniques [3].

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